

A Comprehensive Technical Guide to 2-Iodophenylacetic Acid

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Compound of Interest

Compound Name: 2-Iodophenylacetic acid

Cat. No.: B145825

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2-Iodophenylacetic acid**, a key synthetic intermediate. This document details its chemical and physical properties, experimental protocols for its synthesis and subsequent reactions, and its applications in research and development.

Core Properties of 2-Iodophenylacetic Acid

2-Iodophenylacetic acid, with the CAS number 18698-96-9, is a substituted aromatic carboxylic acid.^{[1][2]} Its chemical structure, featuring an iodine atom at the ortho position of the phenyl ring, makes it a versatile building block in organic synthesis.

Physicochemical Data

A summary of the key physical and chemical properties of **2-Iodophenylacetic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	18698-96-9	[1][2]
Molecular Formula	C ₈ H ₇ IO ₂	[1]
Molecular Weight	262.04 g/mol	[1]
Appearance	Cream powder or white to light yellow/orange crystalline powder	---
Melting Point	116-119 °C	---
Boiling Point	344.5 ± 17.0 °C (Predicted)	---
Density	1.885 ± 0.06 g/cm ³ (Predicted)	---
Flash Point	162.1 ± 20.9 °C	---
Refractive Index	1.643	---
Solubility	Slightly soluble in water, more soluble in organic solvents.	---

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Iodophenylacetic acid**.

Spectrum Type	Details
¹³ C NMR	Data available.
IR Spectra	FTIR and ATR-IR spectra have been recorded. [1]

Synthesis and Reactions

2-Iodophenylacetic acid serves as a valuable intermediate in the synthesis of more complex molecules. The following sections provide detailed experimental protocols for its preparation

and a key subsequent reaction.

Synthesis of 2-Iodophenylacetic Acid via Hydrolysis of 2-Iodobenzyl Cyanide

This protocol is adapted from established procedures for the hydrolysis of related benzyl cyanides.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-iodobenzyl cyanide and an aqueous solution of sulfuric acid (e.g., a 1:1 mixture of concentrated sulfuric acid and water).
- **Heating:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into ice-water.
- **Isolation:** The solid **2-Iodophenylacetic acid** will precipitate out of the solution. Collect the solid by vacuum filtration and wash it with cold water to remove any remaining acid.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure acid.

Synthesis of 2-Iodophenylacetyl Chloride from 2-Iodophenylacetic Acid

2-Iodophenylacetic acid can be readily converted to its corresponding acid chloride, a more reactive intermediate for further synthetic transformations.

Experimental Protocol:[\[1\]](#)

- **Reaction Setup:** To a solution of 10 g (0.038 mol) of **2-Iodophenylacetic acid** in 50 ml of anhydrous benzene, add 5.7 g (0.048 mol) of thionyl chloride.

- Heating: Reflux the mixture for 2 hours with agitation.
- Isolation: After the reaction is complete, remove the solvent and any unreacted thionyl chloride by distillation under reduced pressure at a temperature below 40 °C.
- Purification: The resulting residue is then distilled under reduced pressure to obtain 9.6 g (90% yield) of 2-iodophenylacetyl chloride as a light yellow oil with a boiling point of 153-156 °C at 8 mmHg.^[1]

Synthetic Utility and Applications

The reactivity of **2-Iodophenylacetic acid** makes it a valuable precursor in various organic reactions, particularly in the synthesis of heterocyclic compounds and other complex organic molecules.

Palladium-Catalyzed Reactions

The presence of the iodine atom allows for participation in palladium-catalyzed cross-coupling reactions. For instance, it can react with allenes to form 1,3-butadienes, which are useful building blocks in organic synthesis.

Synthesis of Isocoumarins

2-Iodophenylacetic acid and its derivatives are key starting materials for the synthesis of isocoumarins, a class of compounds with a range of biological activities. These syntheses often involve palladium-catalyzed intramolecular cyclizations.

Safety and Handling

2-Iodophenylacetic acid is classified as an irritant and is light-sensitive. It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

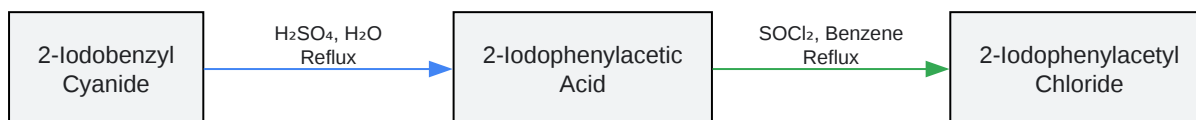
GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Visualization of Synthetic Pathway

The following diagram illustrates the two-step synthesis of 2-iodophenylacetyl chloride from 2-iodobenzyl cyanide, with **2-iodophenylacetic acid** as the key intermediate.



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Caption: Synthetic route from 2-Iodobenzyl Cyanide to 2-Iodophenylacetyl Chloride.

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References

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